

Application Notes and Protocols: Heliosit Orthodontic

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Compound of Interest

Compound Name: *Heliosit*

Cat. No.: *B12652425*

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For Researchers, Scientists, and Drug Development Professionals

These instructions provide a detailed overview of **Heliosit** Orthodontic, a light-curing, single-component bonding material. The following sections outline its composition, material properties, and recommended protocols for application in research and clinical settings.

Material Composition and Properties

Heliosit Orthodontic is a resin-based composite designed for the bonding of orthodontic brackets. Its formulation as a single-component material eliminates the need for mixing, offering ease of use and consistent material properties.^{[1][2]} The material is highly transparent, which facilitates a thorough cure upon exposure to polymerization light.^{[3][4][5]}

Table 1: Chemical Composition of **Heliosit** Orthodontic

Component	Percentage (by weight)	Function
Monomer Matrix	~85%	
Urethane dimethacrylate (UDMA)	Not specified	Provides strength and flexibility
Bisphenol A-glycidyl methacrylate (Bis-GMA)	Not specified	Forms the primary resin backbone
Decandiol dimethacrylate	Not specified	Cross-linking agent, adjusts viscosity
Filler	~14%	
Highly dispersed silicon dioxide	Not specified	Reinforces the matrix, improves handling
Additives	~1%	
Catalysts and Stabilizers	Not specified	Initiates and controls the polymerization reaction

Source: Ivoclar Vivadent.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Table 2: Physical and Mechanical Properties

Property	Value
Flexural Strength	80 MPa [4] [10]
Bond Strength to Etched Enamel	
Ceramic Brackets	10 MPa [10]
Metal Brackets	12 MPa [10]

Recent in-vitro studies have further investigated the shear bond strength (SBS) of **Heliosit Orthodontic**. One study reported a mean SBS of 10.93 MPa (\pm 1.71 MPa), which was found to be lower than some other orthodontic adhesives like Transbond XT and Bracepaste.[\[11\]](#)[\[12\]](#) However, another study concluded that the bond strength is clinically acceptable and sufficient

for everyday use, with the added benefit of potentially reducing enamel damage upon debonding.[13] A clinical trial comparing **Heliosit** Orthodontic with Transbond XT found no statistically significant difference in bond failure rates over a six-month period, with failure rates of 6.0% and 8.1% respectively.[9]

Experimental and Application Protocols

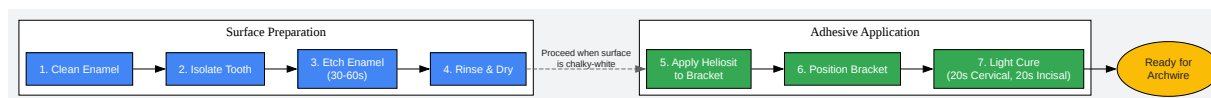
The following protocols are derived from the manufacturer's instructions for use and published research methodologies.

Protocol 1: Standard Bracket Bonding Procedure

This protocol outlines the steps for bonding orthodontic brackets to the enamel surface.

- Enamel Surface Preparation:
 - Thoroughly clean the enamel surface using a pumice slurry and a prophy cup.
 - Rinse the surface with water and dry with oil-free air.
- Isolation:
 - Isolate the teeth to be bonded using cotton rolls or a dental dam to prevent saliva contamination.
- Acid Etching:
 - Apply a 37% phosphoric acid etching gel (e.g., Total Etch) to the enamel surface where the bracket will be placed.[2][3][5][6][8][14][15]
 - Allow the etchant to remain on the surface for 30 to 60 seconds. For heavily fluoridated enamel, a longer etching time may be necessary.[6][7][16]
 - The etched surface should have a distinct, chalky-white appearance. If this is not achieved, re-etch for an additional 30 seconds.[6][7][16]
- Rinsing and Drying:

- Thoroughly rinse the etched surface with a stream of water for at least 15 seconds to completely remove the etchant.
- Dry the surface with clean, oil-free air until the chalky-white appearance is restored. It is critical that the surface remains free from contamination from this point forward.
- Bracket Preparation:
 - Prepare the bracket base according to the manufacturer's instructions. This typically involves ensuring the bonding surface is clean and free of any contaminants.
- Application of **Heliosit** Orthodontic:
 - Apply a small, uniform layer of **Heliosit** Orthodontic directly to the bracket base. No separate primer is required on the enamel surface.[\[9\]](#)
- Bracket Placement and Curing:
 - Position the bracket on the etched enamel surface. The light-curing nature of the material allows for ample time to achieve precise placement without the pressure of a setting time.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[15\]](#)
 - Once positioned, press the bracket firmly to express any excess adhesive.
 - Remove any excess adhesive from the bracket margins with a dental explorer or microbrush before curing.
 - Light-cure the adhesive. The manufacturer recommends a two-step curing process:
 - Cure for 20 seconds from the cervical (gingival) aspect to initially fix the bracket in place.[\[16\]](#)
 - Follow with an additional 20 seconds of curing from the incisal (occlusal) aspect for complete polymerization.[\[16\]](#)
 - The bond is strong enough for immediate archwire engagement after the curing cycle is complete.[\[16\]](#)



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Caption: Standard workflow for bonding orthodontic brackets using **Heliosit** Orthodontic.

Storage and Handling

- Storage: Store **Heliosit** Orthodontic at a temperature between 2-28 °C (36-82 °F).^[16]
- Handling:
 - Avoid exposure of the material to direct light, as this can cause premature polymerization. Syringes should be resealed immediately after use.^{[7][16]}
 - Uncured material may cause skin irritation or sensitization. Avoid contact with skin, mucous membranes, and eyes.^{[16][17][18]} In case of contact, wash the affected area with soap and water.

Safety Information

- Contraindications: Do not use in patients with a known allergy to any of the material's components, particularly methacrylates.^{[6][16]}
- Hazards: The product is classified as a skin and eye irritant and may cause an allergic skin reaction.^{[17][18]} Refer to the Safety Data Sheet (SDS) for comprehensive hazard and first-aid information.^{[17][18]}

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References

- 1. amtouch.com [amtouch.com]
- 2. dentmaterial.com [dentmaterial.com]
- 3. universaldental.com.pk [universaldental.com.pk]
- 4. pdf.medicalexpo.com [pdf.medicalexpo.com]
- 5. darbydental.com [darbydental.com]
- 6. manualsdir.com [manualsdir.com]
- 7. janda-dental.cz [janda-dental.cz]
- 8. indiamart.com [indiamart.com]
- 9. Six-month bracket failure rate with a flowable composite: A split-mouth randomized controlled trial - PMC [pmc.ncbi.nlm.nih.gov]
- 10. ivodent.hu [ivodent.hu]
- 11. Clinical performance of light-cured orthodontic adhesives for bonding brackets – an in-vitro study - PMC [pmc.ncbi.nlm.nih.gov]
- 12. f1000research-files.f1000.com [f1000research-files.f1000.com]
- 13. Dental Journal of Advance Studies [djas.org]
- 14. dentalcompare.com [dentalcompare.com]
- 15. Ivoclar Heliosit Orthodontic Adhesive – Smile Dental Store [smiledentalstore.com]
- 16. ivodent.hu [ivodent.hu]
- 17. chemmanagement.ehs.com [chemmanagement.ehs.com]
- 18. lavadent.com [lavadent.com]
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